Application Note: Ligand Selection for sp3-sp2 Coupling of Amide Boronates

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Compound of Interest	
Compound Name:	*3-(Tetramethyl-1,3,2-dioxaborolan-2-yl)propanamide*
CAS No.:	*1227359-70-7*
Cat. No.:	*B1420760*

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Precision Engineering of C–N Activation and Alkyl Transmetallation

Executive Summary

The cross-coupling of Alkyl (sp3) Boronates with Amide (sp2) Electrophiles (via C–N activation) offers a powerful disconnection strategy for the synthesis of functionalized ketones and alkyl-arenes. Unlike traditional Suzuki-Miyaura couplings involving aryl halides, amide coupling requires a catalyst system capable of:

- Oxidative Addition into the resonance-stabilized C–N bond (requiring electron-rich, sterically demanding ligands).
- Transmetallation with a slow-reacting alkyl-boron species.
- Suppression of

  -Hydride Elimination in the alkyl partner.

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- Control of Selectivity between retentive (ketone formation) and decarbonylative (alkane formation) pathways.

This guide details the ligand architectures required to navigate these competing pathways, focusing on N-Heterocyclic Carbenes (NHCs) and Bulky Phosphines as the critical control elements.

Mechanistic Challenges & Ligand Logic

The success of sp3-sp2 amide coupling hinges on the stability of the Acyl-Metal-Alkyl intermediate. The ligand must be tuned to facilitate the difficult oxidative addition into the twisted amide bond while preventing the rapid decomposition of the sp3-alkyl partner.

The "Twisted Amide" Concept

Standard amides are unreactive due to

resonance (approx. 15-20 kcal/mol stabilization). To enable oxidative addition, the amide bond must be destabilized ("twisted") by:

- N-substitution: Using N-acyl-glutarimides, N-acyl-succinimides, or N-acyl-saccharins.
- Ligand Effect: Highly donating ligands (NHCs) raise the energy of the metal center (

  ), facilitating electron transfer into the C–N

  orbital.

Ligand Selection Matrix

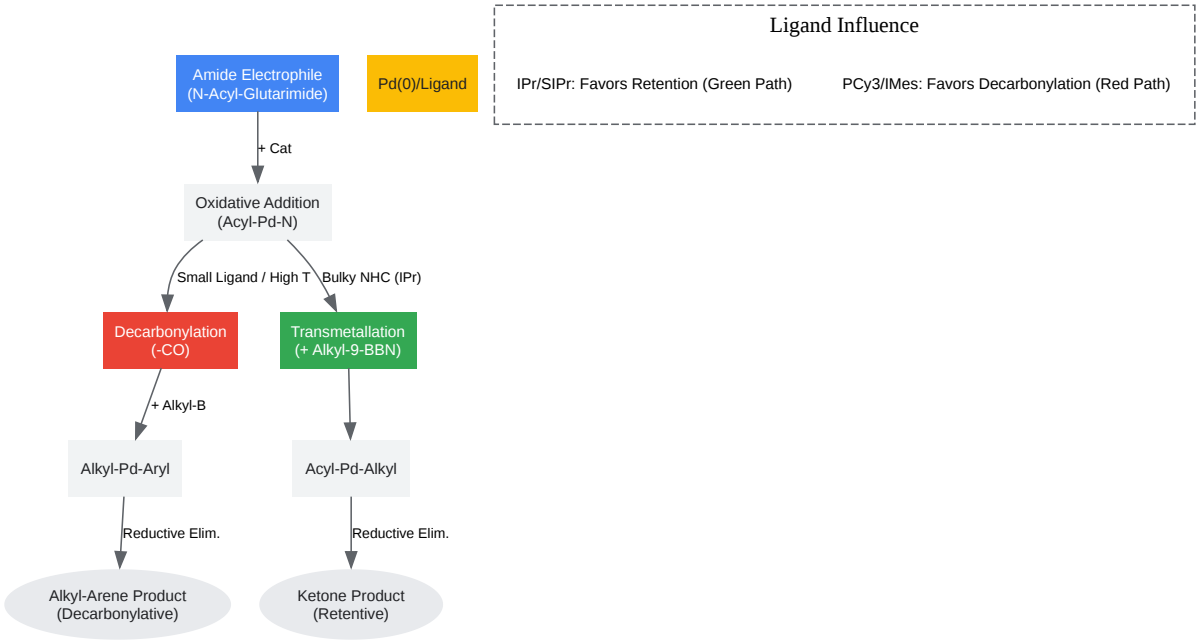
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Ligand Class	Representative Ligands	Primary Utility	Mechanism of Action
NHC (Wingtip Bulky)	IPr, SIPr	Ketone Synthesis (C-N Retention)	High steric bulk prevents decarbonylation; strong -donation speeds up oxidative addition.
NHC (Electronic Tuning)	IMes, SIMes	Decarbonylation	Less steric bulk allows CO extrusion; facilitates formation of alkyl-arenes.
Bulky Phosphines	PCy3, P(tBu)3	Alkyl Transmetallation	Cone angle promotes reductive elimination; electron richness aids oxidative addition.
Bidentate Phosphines	dcype, dppf	Specific Substrates	Large bite angles can stabilize reductive elimination transition states for difficult alkyls.

Visualizing the Pathway

The following diagram illustrates the divergent pathways controlled by ligand selection (Retentive vs. Decarbonylative).

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Caption: Divergent catalytic pathways in amide-boronate coupling. Sterically demanding NHC ligands (IPr) suppress decarbonylation, favoring ketone synthesis.

Detailed Protocol: Pd-PEPPSI-IPr Catalyzed Synthesis of Ketones

This protocol describes the coupling of an N-acyl-glutarimide with an alkyl-9-BBN reagent to form a ketone. This method avoids the use of unstable acyl chlorides and sensitive organometallics.

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Materials & Reagents[1][2][3][4][5][6][7][8][9]

- Electrophile:N-acyl-glutarimide (1.0 equiv). Note: Easily prepared from the carboxylic acid + glutarimide + DIC.
- Nucleophile: Alkyl-9-BBN (1.2–1.5 equiv). Prepared in situ from terminal alkene + 9-BBN dimer.
- Catalyst: Pd-PEPPSI-IPr (3 mol%). Commercially available, air-stable precatalyst.
- Base: K_2CO_3 (3.0 equiv) or Cs_2CO_3 (for sterically hindered substrates).
- Solvent: Toluene or THF (Anhydrous).
- Additives: Water (2-5 equiv) is often beneficial for boronate activation (Suzuki mechanism).

Step-by-Step Methodology

- Preparation of Alkyl-Boronate (In Situ):
  - In a glovebox or under Argon, charge a vial with the terminal alkene (1.5 mmol) and 0.5 M 9-BBN solution in THF (3.0 mL, 1.5 mmol).
  - Stir at room temperature for 2–4 hours. Confirm consumption of alkene by TLC or GC-MS. Crucial: Ensure no residual 9-BBN dimer remains, as it competes for the base.
- Coupling Reaction Setup:
  - To a separate reaction vial equipped with a stir bar, add:
    - N-acyl-glutarimide (1.0 mmol)
    - Pd-PEPPSI-IPr (20 mg, 0.03 mmol)
    - K_2CO_3 (414 mg, 3.0 mmol)
  - Evacuate and backfill with Argon (3x).
  - Add Toluene (3.0 mL) via syringe.

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- Transfer the prepared Alkyl-9-BBN solution (from Step 1) dropwise to the reaction mixture.
- Add degassed water (50 µL) via microsyringe (optional, substrate dependent).

- Execution:
  - Seal the vial and heat to 60 °C for 12–18 hours.
  - Monitoring: Aliquot 50 µL, quench with EtOAc/H_2O, and analyze by LC-MS. Look for the disappearance of the glutarimide peak.
- Work-up:
  - Cool to room temperature.[3][8][9] Dilute with Et_2O (20 mL) and wash with 1M NaOH (to remove glutarimide byproduct) and Brine.
  - Dry over $MgSO_4$, filter, and concentrate.
  - Purify via flash chromatography (Silica gel).

Troubleshooting & Optimization Guide

When sp3-sp2 coupling fails, it is usually due to one of three failure modes. Use this decision tree to optimize conditions.

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Symptom	Diagnosis	Corrective Action
Low Conversion of Amide	Oxidative Addition Failure	Switch Ligand: Move to a more electron-rich NHC (e.g., from IMes to IPr or SIPr).Increase Temp: Raise to 80–100 °C.Check Amide: Ensure the amide is "twisted" (glutarimide/succinimide).
Formation of Alkane (Decarbonylation)	Ligand Sterics too Low	Increase Steric Bulk: Switch from PCy3 to IPr or IPr*. Bulky ligands destabilize the decarbonylation transition state.
Isomerized Alkyl Product	-Hydride Elimination	Change Catalyst: Switch to $Ni(cod)_2$ + Terpyridine or Pd-PEPPSI-IPent. Lower Temp: Run reaction at 40–50 °C.Boron Source: Switch from 9-BBN to Alkyl-BF_3K (requires hydrolysis step).
Protodeboronation	Base/Solvent Incompatibility	Switch Base: Use mild bases like K_3PO_4 instead of carbonates.Dry Conditions: Remove water additive; use strictly anhydrous Toluene.

References

- Szostak, M. et al. "N-Acyl-Glutarimides: Privileged Scaffolds for the Synthesis of Ketones via N–C Bond Activation." Journal of the American Chemical Society, 2016.[9] Link
- Garg, N. K. et al. "Nickel-Catalyzed Suzuki-Miyaura Coupling of Amides." Nature Chemistry, 2015. Link

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- Molander, G. A. et al. "Scope of the Suzuki-Miyaura Cross-Coupling Reactions of Potassium Alkyltrifluoroborates." Journal of Organic Chemistry, 2003. Link
- Organ, M. G. et al. "Pd-PEPPSI-IPr: A Highly Active and Selective Catalyst for the Synthesis of Sterically Hindered Biaryls." Chemistry - A European Journal, 2006. Link
- Shi, S. et al. "Suzuki–Miyaura Coupling of Amides by N–C Cleavage: The Effect of Ligand Sterics." Angewandte Chemie International Edition, 2016. Link

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Sources

- 1. Synthesis and Suzuki–Miyaura Cross-Coupling of Alkyl Amine-Boranes. A Boryl Radical-Enabled Strategy - PMC [pmc.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
- 3. Suzuki Coupling [organic-chemistry.org]
- 4. macmillan.princeton.edu [macmillan.princeton.edu]
- 5. macmillan.princeton.edu [macmillan.princeton.edu]
- 6. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 7. mdpi.com [mdpi.com]
- 8. Synthesis of Secondary Boronates via Deaminative Cross-Coupling of Alkyl Nitroso Carbamates and Boronic Acids - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Alkylboronic acid or boronate synthesis [organic-chemistry.org]
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